

^1H and ^{13}C NMR of Neobritannilactone B

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Neobritannilactone B

Cat. No.: B15590985

[Get Quote](#)

An In-Depth Technical Guide to the ^1H and ^{13}C NMR of **Neobritannilactone B**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Neobritannilactone B is a sesquiterpene lactone, a class of natural products recognized for their wide range of biological activities.^[1] Isolated from the flowers of *Inula britannica*, a plant with a history in traditional medicine, **Neobritannilactone B** has been a subject of interest for its potential therapeutic applications.^[1] The structural elucidation of this complex molecule was primarily achieved through extensive spectroscopic analysis, with Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) playing pivotal roles.^[1] This technical guide provides a comprehensive overview of the ^1H and ^{13}C NMR spectroscopic data for **Neobritannilactone B**, along with detailed experimental protocols, to aid in its identification, characterization, and further research and development.

Spectroscopic Data

The following tables summarize the ^1H and ^{13}C NMR spectroscopic data for **Neobritannilactone B**, recorded in deuterated chloroform (CDCl_3).

^1H NMR Spectroscopic Data

Table 1: ^1H NMR Spectroscopic Data for **Neobritannilactone B** (500 MHz, CDCl_3)

Position	Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz
1	4.95	d	9.6
2	2.15	m	
3 α	1.80	m	
3 β	1.65	m	
4	2.05	m	
5	3.98	d	9.6
6	4.25	t	9.0
7	2.85	m	
9 α	1.95	m	
9 β	1.75	m	
10	1.50	s	
11	2.55	m	
13	1.20	d	
14	1.15	d	
15	1.05	d	

Data sourced from Benchchem technical guide.[\[1\]](#)

¹³C NMR Spectroscopic Data

Table 2: ¹³C NMR Spectroscopic Data for **Neobritannilactone B** (125 MHz, CDCl₃)

Position	Chemical Shift (δ) ppm
1	85.2
2	40.1
3	35.5
4	48.9
5	82.3
6	78.9
7	50.2
8	170.1
9	41.5
10	135.8
11	125.4
12	142.1
13	121.3
14	21.1
15	18.9

Data sourced from Benchchem technical guide.

Experimental Protocols

The following section details the methodologies for the isolation of **Neobritannilactone B** and the acquisition of its NMR spectra.

Isolation of Neobritannilactone B

The air-dried flowers of *Inula britannica* were subjected to extraction with methanol (MeOH). The resulting crude extract was then partitioned between ethyl acetate (EtOAc) and water. The

EtOAc-soluble fraction, containing a mixture of compounds, was further purified using a series of chromatographic techniques to yield pure **Neobritannilactone B**.^[1]

NMR Spectroscopy

¹H and ¹³C NMR spectra were acquired on a Bruker Avance 500 MHz spectrometer.^[1]

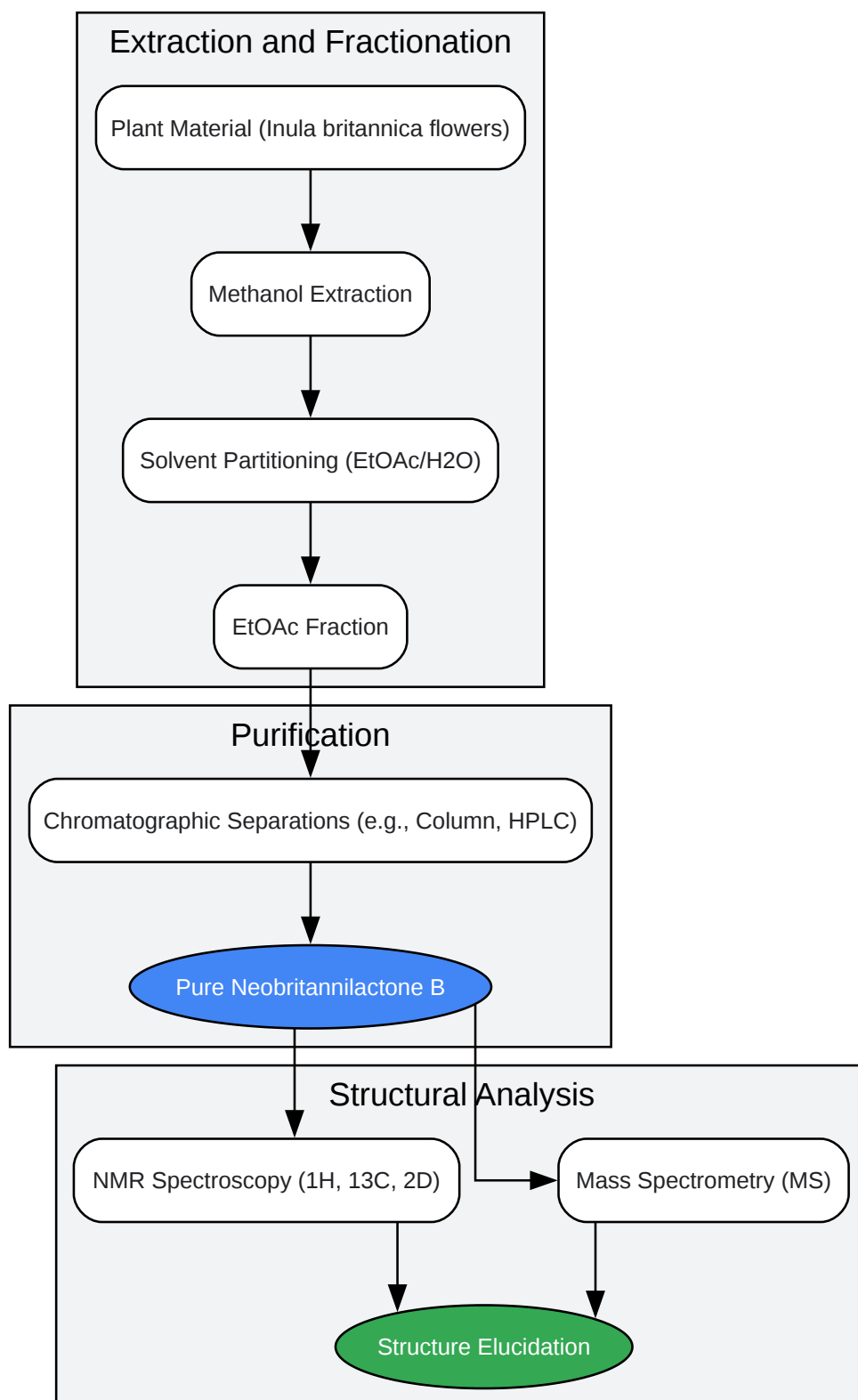
Sample Preparation: A sample of pure **Neobritannilactone B** was dissolved in deuterated chloroform (CDCl₃). Tetramethylsilane (TMS) was used as an internal standard for referencing the chemical shifts.^[1]

Data Acquisition:

- ¹H NMR: Spectra were acquired at 500 MHz. Standard single-pulse experiments were performed to obtain the ¹H spectrum.
- ¹³C NMR: Spectra were acquired at 125 MHz. Proton-decoupled spectra were obtained to simplify the spectrum to single lines for each carbon atom.

Workflow for Isolation and Structural Elucidation

The following diagram illustrates a general workflow for the isolation and structural elucidation of a natural product like **Neobritannilactone B**.



[Click to download full resolution via product page](#)

Caption: Workflow for the isolation and structural analysis of **Neobritannilactone B**.

This guide provides foundational spectroscopic data and experimental context for **Neobritannilactone B**, serving as a valuable resource for researchers in natural product chemistry, medicinal chemistry, and drug discovery. The detailed NMR data is crucial for the unambiguous identification and characterization of this promising natural product.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [1H and 13C NMR of Neobritannilactone B]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15590985#1h-and-13c-nmr-of-neobritannilactone-b\]](https://www.benchchem.com/product/b15590985#1h-and-13c-nmr-of-neobritannilactone-b)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com